

Section 1: Chemical and Physical Properties

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Compound of Interest

Compound Name: Ribitol-3-13C

Cat. No.: B15139481

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The physical and chemical properties of Ribitol are summarized below. Isotopic labeling with Carbon-13 at the C3 position is not expected to significantly alter these properties.

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ O ₅	ChemScene[1]
Molecular Weight	152.15 g/mol (unlabeled)	ChemScene[1]
Appearance	White powder/solid	Fisher Scientific[2]
Melting Point	101 - 104 °C	Fisher Scientific[2]
Boiling Point	Not determined	Cayman Chemical[3]
Solubility	Soluble in water	Cheméo[4]
logP (Octanol/Water)	-2.9463	ChemScene[1]
Stability	Stable under normal ambient and anticipated storage and handling conditions.[5][6]	Sigma-Aldrich, Chemsr

Section 2: Safety and Hazard Information

Ribitol is not classified as a hazardous substance.[3][7] However, standard laboratory safety practices should always be observed.

GHS Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Ribitol does not meet the criteria for hazard classification.[8] Some suppliers may indicate mild skin and eye irritation.[8]

Toxicological Data

The following toxicological data is for unlabeled Ribitol:

Test Type	Result	Species	Source
Intraperitoneal LD50	10 g/kg	Mouse	Cayman Chemical[3]

- Primary Irritant Effect:
 - On the skin: No irritant effect.[3]
 - On the eye: No irritating effect.[3]
- Sensitization: No sensitizing effects are known.[3]
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, or OSHA.[5]

Handling and Storage

- Handling: No special measures are required for handling.[3][7] Avoid creating dust.[2] Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[2][7]
- Storage: Store in a dry, cool, and well-ventilated place.[2][7] Keep containers tightly closed.[2] Recommended storage is at room temperature.[6]

First-Aid Measures

- After inhalation: Move to fresh air.[3][7]
- After skin contact: Wash with water.[7] The product generally does not irritate the skin.[3]
- After eye contact: Rinse opened eye for several minutes under running water.[3][7]
- After swallowing: Rinse mouth and consult a doctor if symptoms persist.[3][7]

Section 3: Experimental Protocols

While specific experimental protocols for **Ribitol-3-13C** are application-dependent, a general protocol for preparing a stock solution for cell culture or analytical experiments is provided below.

Protocol for Preparation of a Ribitol-3-13C Stock Solution

- Objective: To prepare a sterile 100 mM stock solution of **Ribitol-3-13C** in nuclease-free water.
- Materials:
 - **Ribitol-3-13C** powder
 - Nuclease-free water
 - Sterile, conical tubes (e.g., 15 mL or 50 mL)
 - Calibrated analytical balance
 - Sterile filter (0.22 μ m) and syringe
 - Laminar flow hood
- Procedure:
 1. In a laminar flow hood, weigh the desired amount of **Ribitol-3-13C** powder using a calibrated analytical balance. For example, for 10 mL of a 100 mM solution, weigh out 153.15 mg (adjusting for the molecular weight of the 13C-labeled compound).
 2. Transfer the powder to a sterile conical tube.
 3. Add a portion of the nuclease-free water to the tube (e.g., 8 mL).
 4. Vortex gently until the powder is completely dissolved.

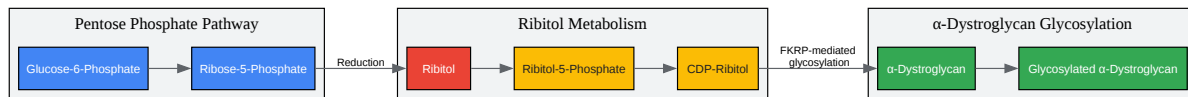
5. Bring the final volume to 10 mL with nuclease-free water.
6. Sterilize the solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
7. Label the tube clearly with the compound name, concentration, and date of preparation.
8. Store the stock solution at 4°C for short-term use or aliquot and store at -20°C for long-term storage.^[1]

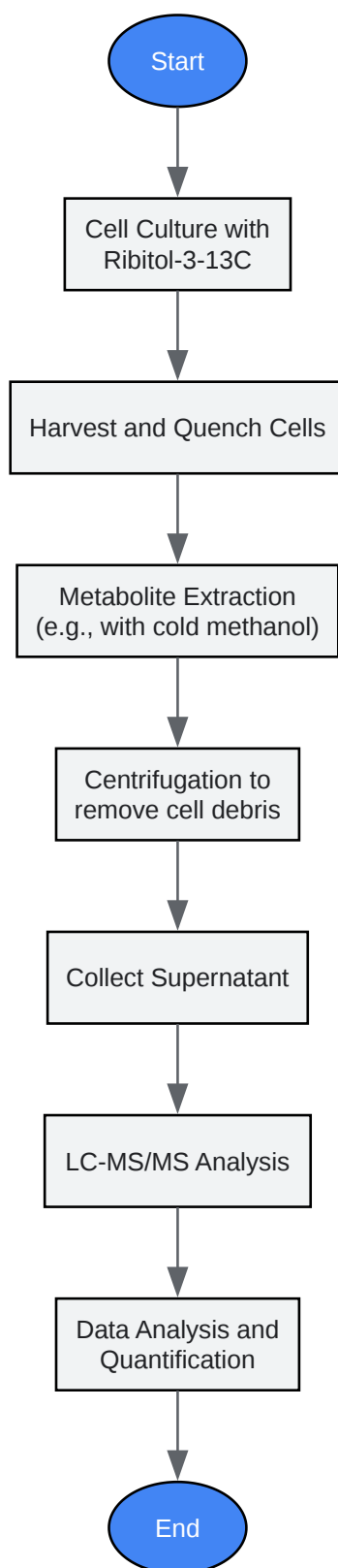
Section 4: Biological Context and Experimental Workflows

Ribitol is a naturally occurring sugar alcohol that plays a role in various biological processes. It is a component of teichoic acids in the cell walls of Gram-positive bacteria and is involved in the glycosylation of α -dystroglycan in mammals.^{[9][10]} **Ribitol-3-13C** is a stable isotope-labeled version of Ribitol, making it a valuable tool for metabolic flux analysis and as a tracer in biochemical assays.^{[11][12]}

Biological Pathway of Ribitol

The following diagram illustrates the simplified biological context of Ribitol in the pentose phosphate pathway and its incorporation into α -dystroglycan.





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